

BMS-191095: Technical Support Resource for Researchers

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Compound of Interest

Compound Name: **BMS-191095**

Cat. No.: **B1139385**

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This guide provides researchers, scientists, and drug development professionals with comprehensive technical information for the handling and use of **BMS-191095**, a selective mitochondrial ATP-sensitive potassium (mitoKATP) channel opener.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **BMS-191095**?

A1: The recommended solvent for preparing stock solutions of **BMS-191095** is dimethyl sulfoxide (DMSO).

Q2: How should I store the solid compound and my stock solution?

A2: Solid **BMS-191095** should be stored at room temperature. For long-term storage of stock solutions, it is recommended to store them at -20°C for up to one year or at -80°C for up to two years.[\[1\]](#)

Q3: Can I dissolve **BMS-191095** directly in aqueous solutions like PBS or cell culture media?

A3: Direct dissolution in aqueous solutions is not recommended due to the low aqueous solubility of **BMS-191095**. A concentrated stock solution should first be prepared in DMSO and then diluted to the final working concentration in your aqueous buffer or medium.

Q4: Is **BMS-191095** light-sensitive?

A4: While there is no specific information indicating light sensitivity, it is good laboratory practice to store stock solutions in light-protected vials and to minimize exposure to light during experiments.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation observed after diluting DMSO stock solution in aqueous buffer.	The final concentration of BMS-191095 exceeds its solubility limit in the aqueous buffer. The percentage of DMSO in the final solution is too low.	<ul style="list-style-type: none">- Ensure the final concentration is within the working range for your experiment.- Increase the percentage of DMSO in the final solution (note: check cellular tolerance for DMSO).- For in vivo studies, consider using a formulation with co-solvents like PEG300 and Tween-80 to improve solubility. <p>[1]</p>
Inconsistent experimental results.	Improper storage and handling of the stock solution. Multiple freeze-thaw cycles. Inaccurate pipetting of the viscous DMSO stock.	<ul style="list-style-type: none">- Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.- Ensure the stock solution is completely thawed and vortexed before use.- Use a positive displacement pipette or reverse pipetting technique for accurate measurement of viscous DMSO solutions.
Compound appears difficult to dissolve in DMSO.	The concentration is too high, or the compound requires energy to fully dissolve.	<ul style="list-style-type: none">- Use sonication to aid dissolution, especially for higher concentrations.[2]- Gently warm the solution (be cautious with temperature to avoid degradation).- Ensure you are using a fresh, anhydrous grade of DMSO, as absorbed water can affect solubility.[2]

Quantitative Data Summary

The solubility of **BMS-191095** in various solvents is summarized in the table below. Data for ethanol and water are not readily available, and the compound is presumed to have low solubility in these solvents.

Solvent	Solubility
DMSO	20 mg/mL ^[3]
100 mg/mL (with sonication)	
Ethanol	Data not available; expected to be poorly soluble.
Water	Data not available; expected to be poorly soluble.

Experimental Protocols

Preparation of a 25 mg/mL Stock Solution in DMSO

Materials:

- **BMS-191095** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

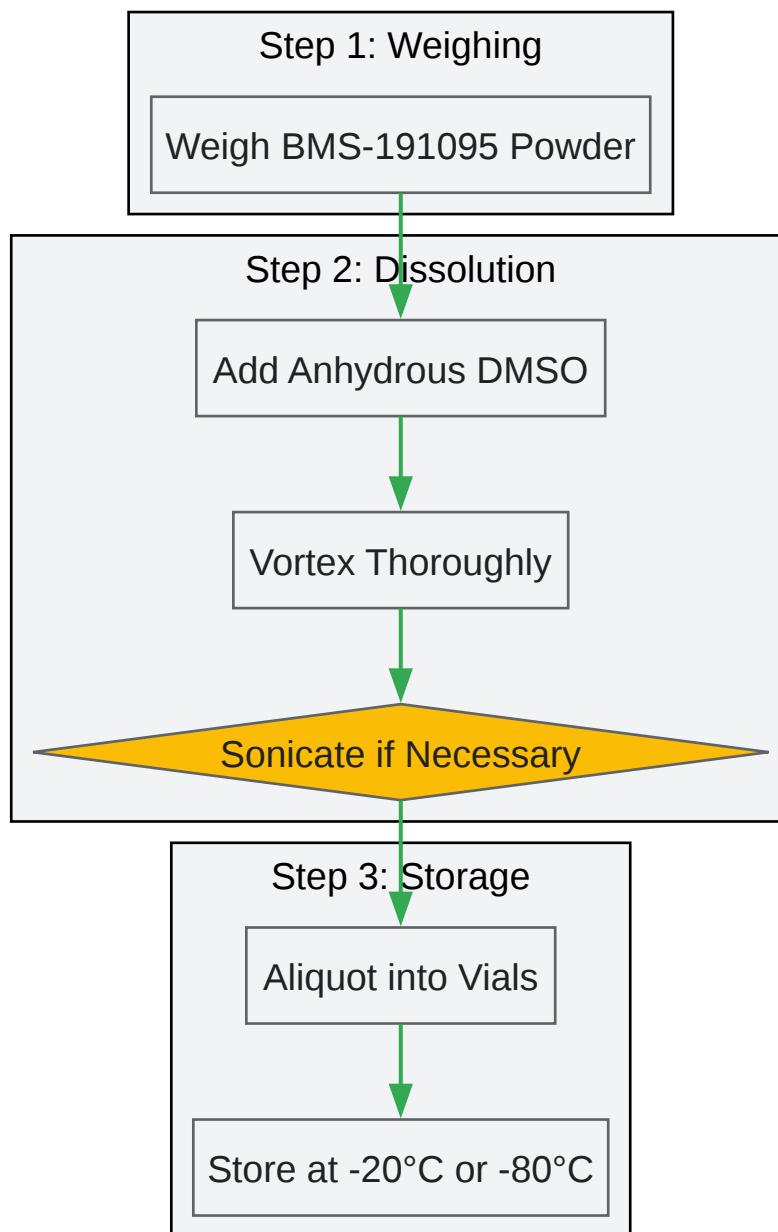
Procedure:

- Weigh out the desired amount of **BMS-191095** powder in a suitable container.
- Add the appropriate volume of DMSO to achieve a final concentration of 25 mg/mL. For example, to prepare 1 mL of stock solution, add 1 mL of DMSO to 25 mg of **BMS-191095**.

- Vortex the solution thoroughly until the solid is completely dissolved.
- If dissolution is slow, sonicate the vial for a few minutes to facilitate the process.
- Once fully dissolved, aliquot the stock solution into single-use, light-protected vials.
- Store the aliquots at -20°C or -80°C.

Visualizations

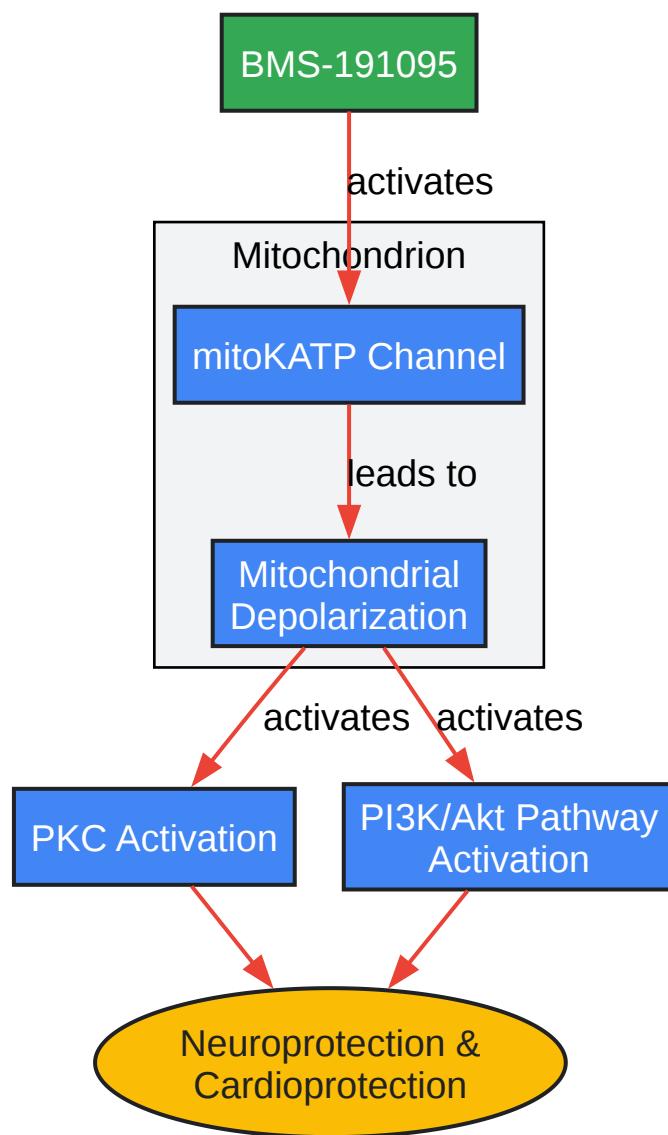
Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for **BMS-191095** Stock Solution Preparation.

Signaling Pathway: Action of BMS-191095



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Caption: Signaling Cascade Initiated by **BMS-191095**.

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References

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